

Application Notes and Protocols for SK3 Channel-IN-1 in Cell Culture

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Compound of Interest

Compound Name: SK3 Channel-IN-1

Cat. No.: B12397967

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Introduction

SK3 Channel-IN-1 is a potent and selective modulator of the small-conductance calcium-activated potassium (SK3) channel, also known as KCa2.3.[1][2] These channels are critical in regulating cellular excitability and calcium signaling.[1] Dysregulation of SK3 channel activity has been implicated in various pathological processes, including cancer cell migration.[1][2] **SK3 Channel-IN-1** has been shown to effectively inhibit the migration of breast cancer cells (MDA-MB-435) while exhibiting low cytotoxicity in other cell lines, making it a valuable tool for studying the role of SK3 channels in cellular processes and a potential starting point for therapeutic development.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₉ NO	
Molecular Weight	379.66 g/mol	
CAS Number	2396571-04-1	

Solubility Data

The solubility of **SK3 Channel-IN-1** in common laboratory solvents is summarized below. It is recommended to prepare a concentrated stock solution in an organic solvent, which can then be diluted to the desired working concentration in aqueous cell culture media.

Solvent	Solubility	Notes
DMSO	≥ 40 mg/mL	A stock solution of 40 mg/mL can be prepared by dissolving 2 mg of the compound in 50 µL of DMSO. Sonication or gentle warming may aid dissolution.
Ethanol	Information not readily available.	It is advisable to test solubility in a small amount of ethanol before preparing a large stock solution.
Aqueous Buffers (PBS, Saline)	Sparingly soluble.	Direct dissolution in aqueous buffers is not recommended. Dilution from a DMSO stock is the preferred method.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SK3 Channel-IN-1** in DMSO.

Materials:

- **SK3 Channel-IN-1** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **SK3 Channel-IN-1** needed using its molecular weight (379.66 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 379.66 \text{ g/mol} * 1000 \text{ mg/g} = 3.7966 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 3.8 mg of **SK3 Channel-IN-1** powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of sterile DMSO to the tube containing the compound.
- Dissolve the compound: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, sonicate the tube in a water bath for a few minutes to aid dissolution. Gentle warming (e.g., in a 37°C water bath) can also be applied.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored in a solvent at -80°C, it is stable for at least one year.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution to the final working concentration in cell culture medium.

Materials:

- 10 mM **SK3 Channel-IN-1** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

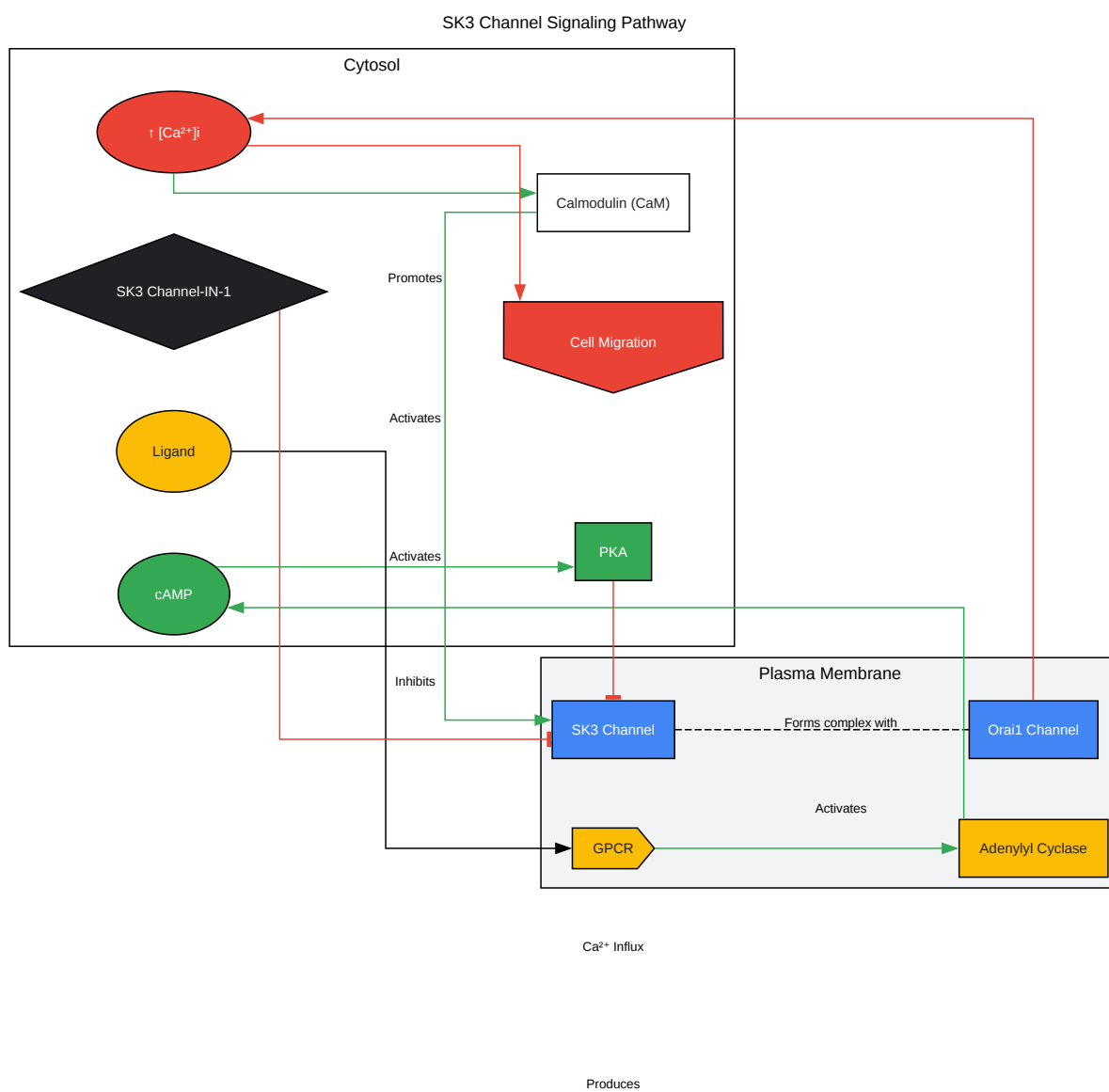
Procedure:

- Determine the final concentration: Decide on the desired final concentration of **SK3 Channel-IN-1** for your experiment. This should be determined empirically for your specific cell line and assay.
- Serial Dilution: It is recommended to perform serial dilutions to ensure accurate final concentrations and to minimize the final concentration of DMSO in the cell culture. The final DMSO concentration should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity.
- Example Dilution (for a final concentration of 10 μ M):
 - Prepare an intermediate dilution by adding 10 μ L of the 10 mM stock solution to 990 μ L of pre-warmed cell culture medium. This results in a 100 μ M solution.
 - Add the required volume of the 100 μ M intermediate solution to your cell culture plates or flasks to achieve the final desired concentration of 10 μ M. For example, add 100 μ L of the 100 μ M solution to 900 μ L of medium in a well of a 12-well plate.
- Solvent Control: Always include a vehicle control in your experiments. This should be the same final concentration of DMSO as used in the experimental conditions, added to the cell culture medium without the inhibitor.

Signaling Pathways and Experimental Workflows

SK3 Channel Signaling Pathway

SK3 channels are calcium-activated potassium channels that play a crucial role in regulating the cell membrane potential and intracellular calcium homeostasis. Their activation leads to potassium efflux, hyperpolarization of the cell membrane, and a subsequent increase in the driving force for calcium entry through channels like Orai1. This influx of calcium can then trigger various downstream signaling cascades involved in processes such as cell migration. The activity of SK3 channels can be modulated by intracellular signaling pathways, for instance, the cAMP-PKA pathway has been shown to inhibit SK3 channel activity.



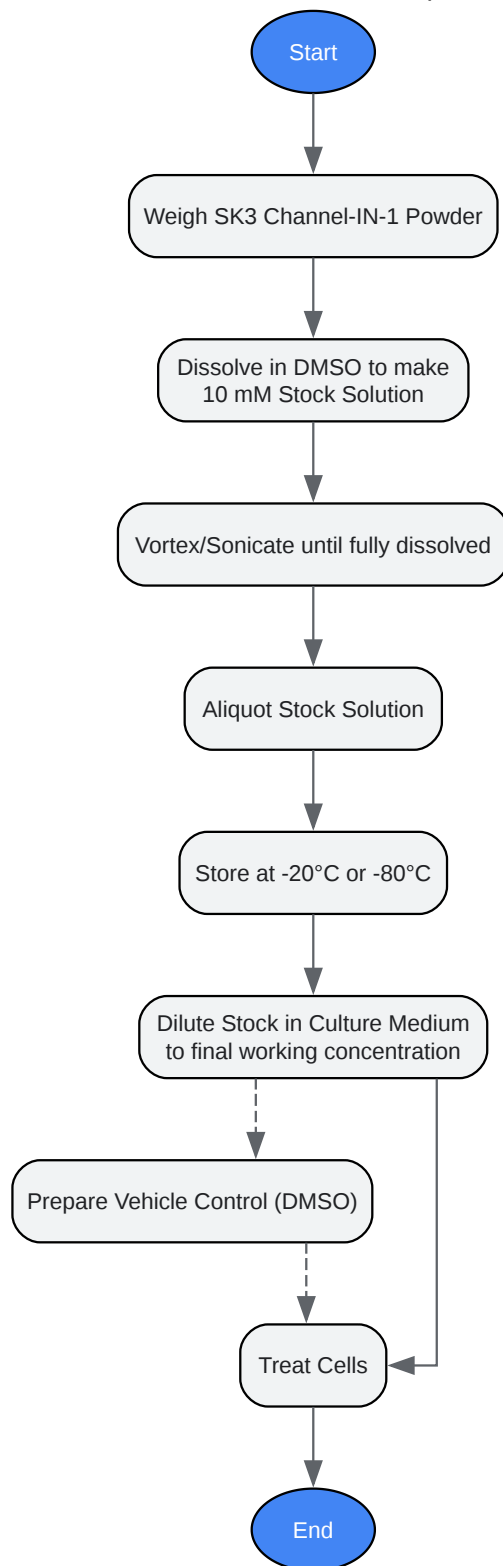
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Caption: SK3 channel signaling and modulation.

Experimental Workflow for SK3 Channel-IN-1 Preparation

The following diagram illustrates the logical steps for preparing **SK3 Channel-IN-1** for use in cell culture experiments.

Workflow for SK3 Channel-IN-1 Preparation

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